

What are the chemical properties of 2-chloro-5-nitropyridine?

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Compound of Interest

Compound Name: 2-Chloro-5-nitropyridine

Cat. No.: B043025

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An In-depth Technical Guide to the Chemical Properties of **2-Chloro-5-nitropyridine**

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Chloro-5-nitropyridine is a pivotal heterocyclic compound widely utilized as a key intermediate in the synthesis of a diverse range of pharmaceuticals and agrochemicals.^{[1][2]} Its chemical structure, featuring a pyridine ring substituted with both a chloro and a nitro group, imparts a unique reactivity profile that is of significant interest to organic chemists. The electron-deficient nature of the pyridine ring, further enhanced by the strongly electron-withdrawing nitro group, activates the chlorine atom for nucleophilic substitution, making it a versatile building block for constructing more complex molecules.^[3] This document provides a comprehensive overview of the chemical properties, reactivity, synthesis, and spectral data of **2-chloro-5-nitropyridine**.

General and Physicochemical Properties

2-Chloro-5-nitropyridine is a white to light yellow crystalline solid at room temperature.^{[1][2]} It is generally stable under recommended storage conditions, though it is incompatible with strong oxidizing agents.^[4] The compound is largely insoluble in water but shows solubility in organic solvents such as hot methanol, dichloromethane, chloroform, and N,N-dimethylformamide (DMF).^{[1][4][5][6]}

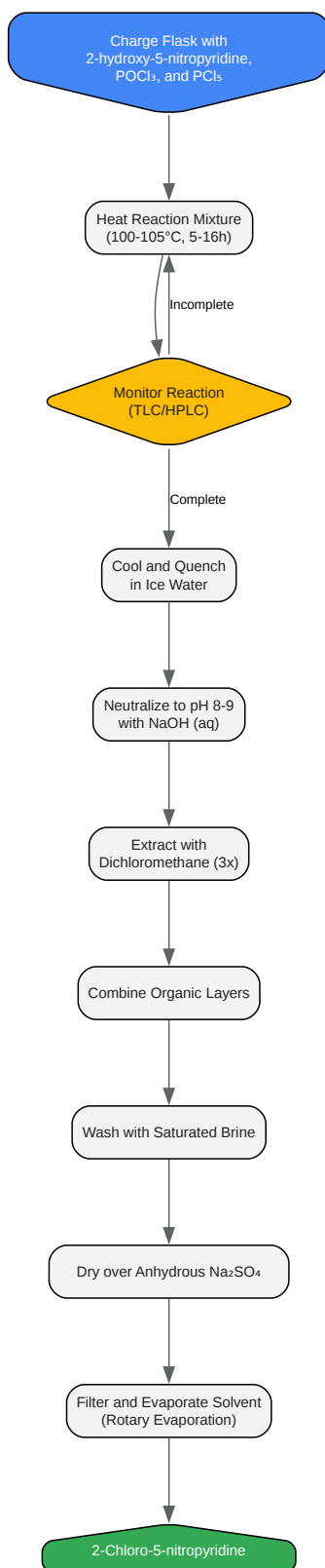
Table 1: Physical and Chemical Properties of **2-Chloro-5-nitropyridine**

Property	Value	Source(s)
Molecular Formula	C ₅ H ₃ ClN ₂ O ₂	[2][7]
Molecular Weight	158.54 g/mol	[2][7]
CAS Number	4548-45-2	[2][7]
Appearance	White to light yellow crystalline powder/solid	[1][2][8]
Melting Point	105-108 °C	[1][6][9]
Boiling Point	256.6 °C (Predicted) at 760 mmHg	[1][6][10]
Density	~1.5 - 1.66 g/cm ³ (Estimate)	[6][11]
Solubility	Insoluble in water; Soluble in hot methanol, DCM, Chloroform, DMF	[1][4][5][6]
Flash Point	109.0 - 127.8 °C	[5][11]
LogP (o/w)	1.29 - 2.2	[7][11]
Vapor Pressure	0.02 mmHg at 25°C	[6]

Reactivity and Chemical Behavior

The chemical reactivity of **2-chloro-5-nitropyridine** is dominated by its electronic structure. The pyridine nitrogen and the nitro group at the 5-position are both strongly electron-withdrawing, which significantly reduces the electron density of the aromatic ring.[3] This electronic pull makes the chlorine atom at the 2-position an excellent leaving group in nucleophilic aromatic substitution (S_NAr) reactions.[3] This is the primary pathway for its functionalization, allowing for the introduction of various nucleophiles such as amines, alkoxides, and thiolates to synthesize a wide array of derivatives.[3]

The S_NAr mechanism typically proceeds via a two-step addition-elimination pathway, involving the formation of a resonance-stabilized Meisenheimer complex intermediate.



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